

# An In-depth Technical Guide to 2-Furaldehyde Dimethylhydrazone: Synthesis, Properties, and Applications

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## Compound of Interest

Compound Name: 2-Furaldehyde dimethylhydrazone

CAS No.: 14064-21-2

Cat. No.: B079063

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## Introduction

**2-Furaldehyde dimethylhydrazone**, also known as furfural dimethylhydrazone, is a versatile heterocyclic compound that serves as a crucial intermediate in organic synthesis. Its unique chemical structure, featuring a furan ring coupled with a dimethylhydrazone moiety, makes it a valuable precursor for the development of complex molecules, particularly in the field of medicinal chemistry. This guide provides a comprehensive overview of its chemical properties, a detailed protocol for its synthesis, methods for its characterization, and a discussion of its significant applications, with a focus on its role in the synthesis of bioactive quinone derivatives.

## Core Compound Identification and Physicochemical Properties

**2-Furaldehyde dimethylhydrazone** is identified by the CAS Number 14064-21-2.<sup>[1][2][3]</sup> Its fundamental properties are summarized below, providing a foundational understanding for its handling and application in experimental settings.

Table 1: Physicochemical Properties of **2-Furaldehyde Dimethylhydrazone**

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O	[1][2]
Molecular Weight	138.17 g/mol	[1][2]
Appearance	Clear yellow to dark red-brown liquid	[3]
Boiling Point	98 °C at 9.5 mmHg	[1]
Density	1.042 g/mL at 25 °C	[1]
Refractive Index (n <sub>20</sub> /D)	1.578	[1]
Flash Point	91 °C (195.8 °F) - closed cup	[1]
Storage Temperature	2-8°C	[1]
InChI Key	DURWBNUASAZMSN-SOFGYWHQSA-N	[1][2]
SMILES String	CN(C)N=Cc1ccco1	[1]

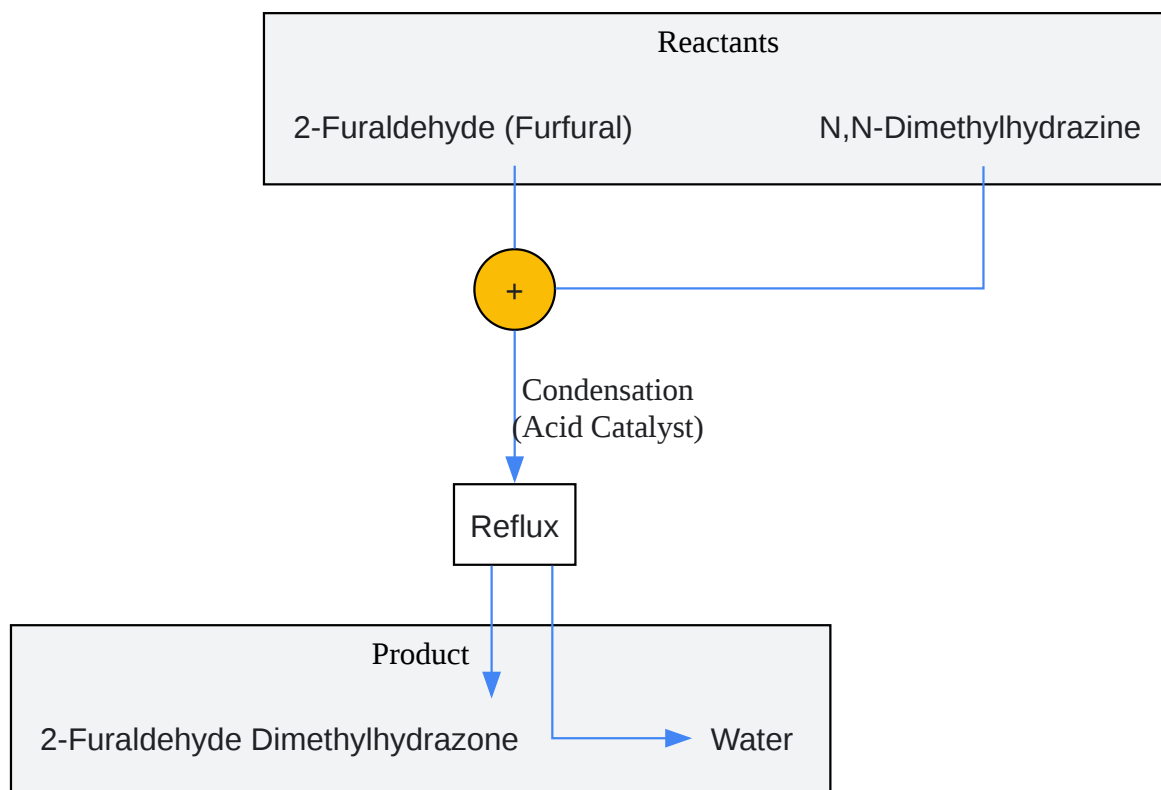
## Synthesis of 2-Furaldehyde Dimethylhydrazone

The primary and most direct method for synthesizing **2-Furaldehyde dimethylhydrazone** is through the condensation reaction of 2-Furaldehyde (commonly known as furfural) with N,N-dimethylhydrazine.[4][5][6] This reaction is a classic example of imine formation, where the aldehyde's carbonyl group reacts with the primary amine of the hydrazine derivative to form a C=N double bond, eliminating a molecule of water.

## Reaction Mechanism and Rationale

The lone pair of electrons on the terminal nitrogen of N,N-dimethylhydrazine acts as a nucleophile, attacking the electrophilic carbonyl carbon of 2-furaldehyde. This is typically acid-catalyzed to protonate the carbonyl oxygen, making the carbon more electrophilic. The subsequent dehydration step yields the stable hydrazone product. The derivatization of the

aldehyde group into a hydrazone is a critical step in many synthetic pathways as it modifies the electronic properties of the furan ring, enhancing its nucleophilicity for subsequent reactions.[6]



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Caption: Synthesis of **2-Furaldehyde Dimethylhydrazone** via condensation.

## Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a general procedure for the synthesis. All operations should be performed in a well-ventilated fume hood.

- **Reactant Preparation:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-furaldehyde (1.0 equivalent) in a suitable solvent such as ethanol or toluene.

- Addition of Hydrazine: To the stirred solution, add N,N-dimethylhydrazine (1.0-1.1 equivalents) dropwise at room temperature. A slight exotherm may be observed.
- Catalysis (Optional but Recommended): Add a catalytic amount of a weak acid, such as acetic acid or p-toluenesulfonic acid, to the mixture to facilitate the reaction.[5]
- Reaction: Heat the reaction mixture to reflux and maintain for 1-3 hours.[7] Monitor the reaction progress by thin-layer chromatography (TLC) until the starting aldehyde is consumed.
- Work-up and Isolation: After cooling to room temperature, remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product, a yellow to reddish-brown oil, can be purified by vacuum distillation to yield the final product with high purity.[1]

## Analytical Characterization

To ensure the identity and purity of the synthesized **2-Furaldehyde dimethylhydrazone**, a combination of spectroscopic techniques is employed.

- Fourier-Transform Infrared (FTIR) Spectroscopy: The FTIR spectrum is a key tool for confirming the formation of the hydrazone. The disappearance of the strong C=O stretching band of the starting aldehyde (typically around  $1670\text{ cm}^{-1}$ ) and the appearance of a characteristic C=N stretching vibration (around  $1600\text{-}1650\text{ cm}^{-1}$ ) are indicative of a successful reaction.[7] A combined matrix isolation FTIR and theoretical DFT study has been reported for this compound.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The proton NMR spectrum will show characteristic signals for the furan ring protons (typically in the 6.0-7.5 ppm range), a singlet for the azomethine proton (CH=N), and a singlet for the two methyl groups of the dimethylamino moiety.
  - $^{13}\text{C}$  NMR: The carbon NMR will confirm the presence of the furan ring carbons, the azomethine carbon, and the methyl carbons.

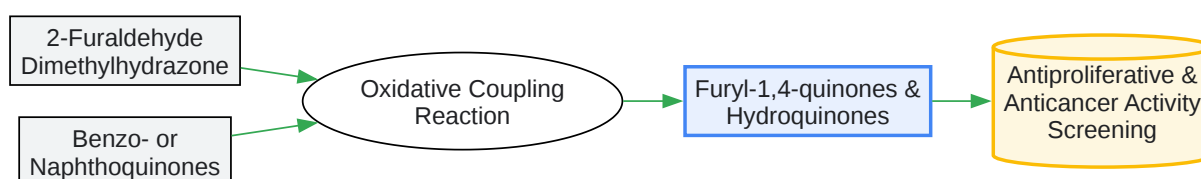
- Mass Spectrometry (MS): Mass spectrometry will show the molecular ion peak corresponding to the molecular weight of the compound (138.17 g/mol), confirming its elemental composition.

## Applications in Drug Development and Organic Synthesis

The primary utility of **2-Furaldehyde dimethylhydrazone** in research and development lies in its function as a synthon for constructing more complex, biologically active molecules.

### Synthesis of Bioactive Furylquinones

A significant application is its use in the preparation of furyl-1,4-quinones and hydroquinones. [1] These compounds are synthesized through a reaction with various benzo- and naphthoquinones. [1] Studies have demonstrated that the resulting furylquinone derivatives possess significant antiproliferative activity against human tumor cell lines and have been investigated for their anticancer properties. [1] The dimethylhydrazone group facilitates a nucleophilic addition to the quinone ring, followed by oxidative coupling to form the desired furylquinone structure.



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Caption: Workflow for synthesizing bioactive furylquinones.

### Modulation of Furan Ring Reactivity

The derivatization of 2-furaldehyde to its dimethylhydrazone form serves to restore the nucleophilicity of the furan ring. [6] The electron-withdrawing nature of the aldehyde group deactivates the furan ring towards electrophilic substitution. By converting it to the less-withdrawing hydrazone, the ring is reactivated, enabling reactions such as selective

hydroxymethylation with formaldehyde, which is a key step in the synthesis of valuable platform chemicals like 5-hydroxymethylfurfural.[6]

## Safety, Handling, and Storage

Proper handling and storage are crucial when working with **2-Furaldehyde dimethylhydrazone** due to its potential hazards.

Table 2: Safety and Handling Information

Category	Information	Reference
Signal Word	Warning	[1]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, STOT SE 3	[1]
Target Organs	Respiratory system	[1]
Personal Protective Equipment (PPE)	Eyeshields, chemical-resistant gloves, type ABEK (EN14387) respirator filter.	[1]
Storage Class	10 - Combustible liquids	[1]
First Aid Measures	Eyes: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.Skin: Remove contaminated clothing. Flush skin with soap and water.Inhalation: Move to fresh air. If breathing is difficult, give oxygen.	[8][9]
Handling	Use in a well-ventilated area or under a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor.	[9][10]

## Conclusion

**2-Furaldehyde dimethylhydrazone** is a compound of significant synthetic utility. Its straightforward preparation, well-characterized properties, and, most importantly, its role as a

key intermediate in the synthesis of furylquinones with potential anticancer activity, underscore its importance for researchers in medicinal chemistry and drug development. Adherence to strict safety protocols is mandatory for its handling, ensuring that its potential as a synthetic tool can be safely and effectively realized in the laboratory.

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